

# An In-depth Technical Guide to Tetrabutylphosphonium Bromide: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: Tetrabutylphosphonium bromide

Cat. No.: B147615

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## Introduction

**Tetrabutylphosphonium bromide** (TBPB) is a quaternary phosphonium salt that has garnered significant attention in various fields of chemistry and materials science. Its unique combination of properties, including high thermal stability and solubility in organic solvents, makes it a versatile compound with a wide range of applications.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **tetrabutylphosphonium bromide**, detailed experimental protocols for their determination, and insights into its primary applications, particularly its role as a phase transfer catalyst.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Tetrabutylphosphonium bromide** are summarized in the tables below. This data has been compiled from various scientific and commercial sources to provide a reliable reference for researchers.

## General and Physical Properties

Property	Value	Reference(s)
Appearance	White to off-white or pale yellow crystalline powder.	[1]
Molecular Formula	C <sub>16</sub> H <sub>36</sub> BrP	[1][2]
Molecular Weight	339.33 g/mol	[1][2][3][4][5]
Melting Point	100 - 103 °C	[1][3][5][6]
Density	1.8 g/cm <sup>3</sup> at 20°C	[3]
Solubility	Soluble in water (approx. 70 g/100 mL), chloroform (slightly), and methanol (slightly).	[3]
Flash Point	290 °C	[6]
Decomposition Temperature	Information on the specific decomposition temperature is not readily available, but it is noted for its high thermal stability.	[1]

## Spectroscopic and Structural Data

Property	Description	Reference(s)
CAS Number	3115-68-2	[2][4][5]
IUPAC Name	tetrabutylphosphonium bromide	[2]
SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.[Br-]	[2]
InChI Key	RKHXQBLJXBGEKF-UHFFFAOYSA-M	[2]
Crystal Structure	The semiclathrate hydrate of TBPB has an orthorhombic structure with the space group Pmma. The unit cell parameters are $a = 21.065(5)$ Å, $b = 12.657(3)$ Å, and $c = 11.992(3)$ Å. The chemical formula of the hydrate is TBPB·38H <sub>2</sub> O.	[7]

## Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **Tetrabutylphosphonium bromide**. These protocols are based on standard laboratory practices and can be adapted for specific research needs.

### Determination of Melting Point

The melting point of TBPB can be determined using a standard melting point apparatus.

- Apparatus: Melting point apparatus, capillary tubes, thermometer, mortar and pestle.
- Procedure:
  - Ensure the TBPB sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.

- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This range represents the melting point of the sample.

## Determination of Aqueous Solubility

The solubility of TBPB in water can be determined using the shake-flask method.

- Apparatus: Erlenmeyer flask with a stopper, analytical balance, magnetic stirrer and stir bar, thermostatically controlled water bath, filtration apparatus (e.g., syringe filter), and a suitable analytical instrument for quantification (e.g., UV-Vis spectrophotometer or conductivity meter).
- Procedure:
  - Add an excess amount of TBPB to a known volume of deionized water in an Erlenmeyer flask.
  - Seal the flask and place it in a thermostatically controlled water bath set to the desired temperature (e.g., 25 °C).
  - Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After stirring, allow the solution to stand undisturbed in the water bath for several hours to allow the undissolved solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.

- Dilute the filtered solution as necessary and determine the concentration of TBPB using a pre-calibrated analytical method.
- The solubility is expressed in grams per 100 mL of water.

## Purity Assay by Titration

The purity of TBPB can be determined by argentometric titration of the bromide ion.

- Apparatus: Analytical balance, burette, beaker, volumetric flasks, magnetic stirrer and stir bar, and a potentiometer with a silver electrode.
- Reagents: 0.1 M Silver Nitrate ( $\text{AgNO}_3$ ) standard solution, dilute nitric acid, deionized water.
- Procedure:
  - Accurately weigh a sample of TBPB (approximately 0.5 g) and dissolve it in 50 mL of deionized water in a beaker.
  - Add 5 mL of dilute nitric acid to the solution.
  - Place the beaker on a magnetic stirrer and immerse the silver electrode into the solution.
  - Titrate the solution with a standardized 0.1 M silver nitrate solution, recording the potential difference after each addition.
  - The endpoint of the titration is determined from the point of maximum potential change.
  - Calculate the purity of TBPB based on the volume of silver nitrate solution consumed.

## Thermogravimetric Analysis (TGA)

TGA can be used to evaluate the thermal stability of TBPB.

- Apparatus: Thermogravimetric analyzer.
- Procedure:

- Place a small, accurately weighed sample of TBPB (typically 5-10 mg) into the TGA sample pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 600 °C).
- The instrument will record the mass of the sample as a function of temperature.
- The resulting TGA curve can be analyzed to determine the onset of decomposition and other thermal events.

## Spectroscopic Analysis

- Apparatus: NMR spectrometer.
- Procedure:
  - Dissolve a small amount of TBPB in a suitable deuterated solvent (e.g., Chloroform-d, CDCl<sub>3</sub>).
  - Transfer the solution to an NMR tube.
  - Acquire the <sup>1</sup>H NMR spectrum according to the instrument's standard operating procedures.
  - The resulting spectrum can be used to confirm the structure of the tetrabutylphosphonium cation.
- Apparatus: FTIR spectrometer.
- Procedure (KBr Pellet Method):
  - Mix a small amount of finely ground TBPB (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder.
  - Press the mixture in a pellet die under high pressure to form a transparent pellet.

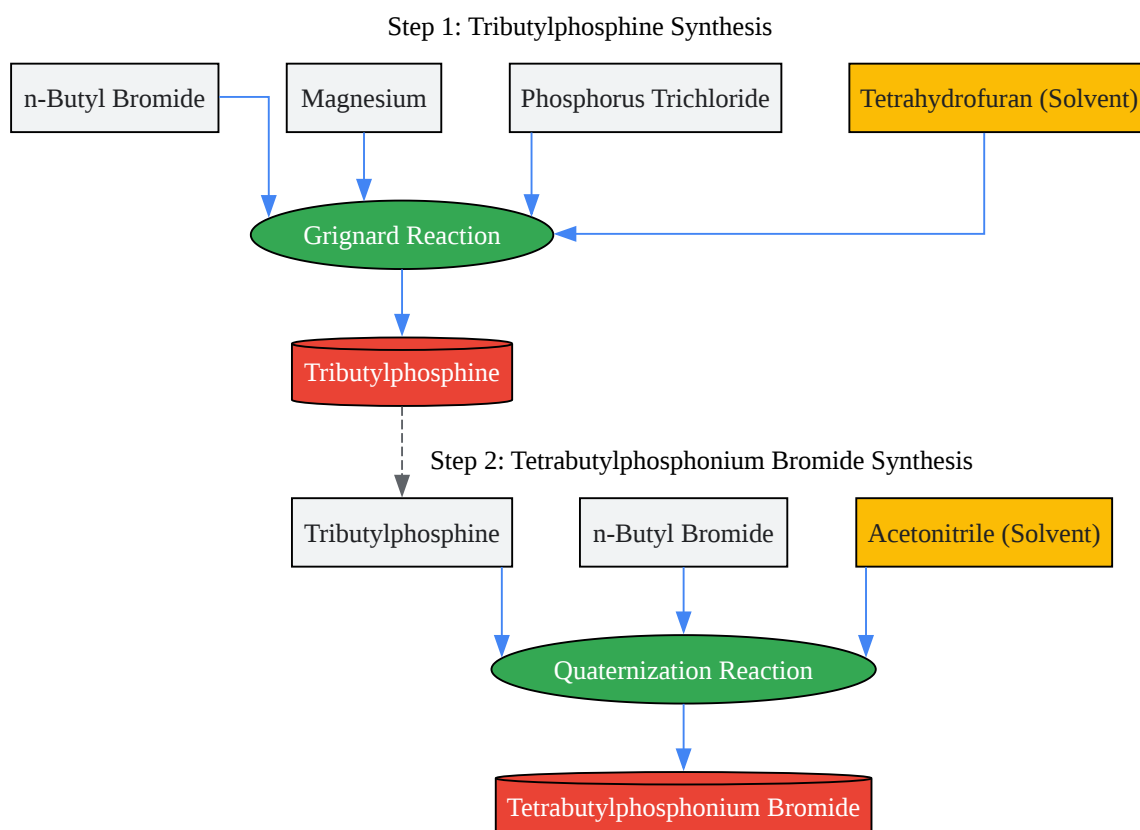
- Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.
- The spectrum will show the characteristic vibrational frequencies of the functional groups present in TBPB.

## Synthesis and Reaction Mechanisms

**Tetrabutylphosphonium bromide** is a key player in various chemical transformations, most notably as a phase transfer catalyst. Its synthesis is also a well-established process.

### Industrial Synthesis of Tetrabutylphosphonium Bromide

A common industrial method for producing TBPB involves a two-step process, starting from n-butyl bromide, magnesium, and phosphorus trichloride to first synthesize tributylphosphine, which is then reacted with n-butyl bromide.<sup>[8]</sup>



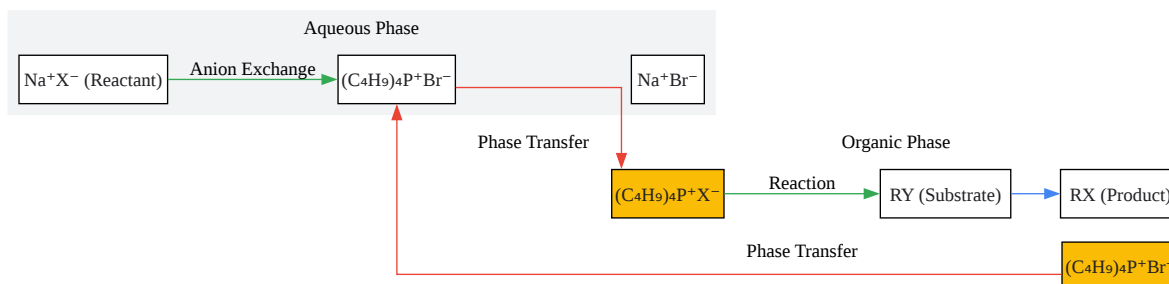
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Caption: Industrial synthesis workflow for **Tetrabutylphosphonium bromide**.

## Mechanism of Phase Transfer Catalysis

**Tetrabutylphosphonium bromide** is highly effective as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases (e.g., an aqueous phase and an organic phase). The mechanism involves the transport of an anionic reactant from the aqueous phase to the organic phase where it can react with the organic substrate.[9][10]





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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrabutylphosphonium Bromide: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147615#physical-and-chemical-properties-of-tetrabutylphosphonium-bromide]

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